Structural Analysis and Conformational Dynamics of (5S)-5-Phenylmorpholin-3-one

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(5S)-5-phenylmorpholin-3-one*
CAS No.:	*1052209-96-7; 192815-71-7*
Cat. No.:	*B2480709*

Get Quote

A Technical Guide for Medicinal Chemistry and Structural Biology

Executive Summary

The morpholin-3-one scaffold represents a critical pharmacophore in modern drug discovery, bridging the gap between flexible morpholines and rigid lactams. Specifically, **(5S)-5-phenylmorpholin-3-one** serves as a privileged chiral intermediate in the synthesis of neurokinin-1 (NK1) receptor antagonists (e.g., Aprepitant analogs) and Factor Xa inhibitors.

This guide provides a rigorous structural analysis of the **(5S)-5-phenylmorpholin-3-one** core. Unlike the classic chair conformation of morpholine, the introduction of the lactam (amide) functionality at position 3 forces a deviation from ideal chair geometry, creating a distinct half-chair or distorted twist-boat conformation. Understanding this conformational bias is essential for predicting ligand-protein binding thermodynamics.

Structural Fundamentals & Stereochemistry

To ensure precision, we define the atom numbering system for this analysis as follows: O1–C2–C3(=O)–N4–C5(Ph)–C6.

© 2026 BenchChem. All rights reserved.

- Core Geometry: The C3–N4 bond exhibits partial double-bond character due to amide resonance (

  ), forcing the atoms C2, C3, O(carbonyl), N4, and C5 into a roughly planar arrangement. This "lactam constraint" eliminates the possibility of a perfect chair conformer.

- Stereocenter (C5): The (5S) configuration places the phenyl substituent at the carbon adjacent to the nitrogen.

- Conformational Preference: The ring pucker is primarily defined by the C6 and O1 atoms. The phenyl group at C5 will preferentially adopt a pseudo-equatorial orientation to minimize 1,3-diaxial steric clashes with the C2 protons, though the energy barrier to the pseudo-axial conformer is lower than in cyclohexane derivatives due to the adjacent planar nitrogen.

Visualization: Structural Logic Flow

The following diagram outlines the logical dependency between chemical synthesis, structural analysis, and biological application.

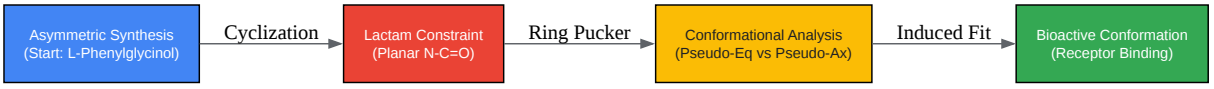

Figure 1: Structural dependency workflow for (5S)-5-phenylmorpholin-3-one.

Click to download full resolution via product page

Experimental Protocols: Structural Determination

As a Senior Scientist, I recommend a dual-validation approach combining Solution-State NMR and X-Ray Crystallography. Relying on one method alone is insufficient for resolving rapid conformational exchange in solution.

Protocol A: Solution-State NMR Analysis (

H, NOESY)

Objective: Determine the solution-state population of the pseudo-equatorial conformer via vicinal coupling constants (

© 2026 BenchChem. All rights reserved.

) and Nuclear Overhauser Effect (NOE).

Methodology:

- Sample Preparation: Dissolve 10 mg of **(5S)-5-phenylmorpholin-3-one** in 0.6 mL of CDCl

  . Avoid DMSO-d

  initially, as its high viscosity can broaden peaks and obscure fine coupling; use it only if solubility is an issue.

- Acquisition: Acquire a standard 1D

  H spectrum (min. 400 MHz, ideally 600 MHz) and a 2D NOESY (mixing time 500 ms).

- Target Analysis (The H5-H6 System): Focus on the H5 proton (benzylic) and the H6 geminal pair (H6a, H6b).
  - Coupling Constants: Use the Karplus Equation to interpret

    .

    - Pseudo-Equatorial Ph (Axial H5): Expect one large coupling (

      Hz) and one small coupling (

      Hz).

    - Pseudo-Axial Ph (Equatorial H5): Expect two small couplings (

      Hz and

      Hz).

- NOE Validation: Look for a strong NOE correlation between H5 and H6a/b. If the Phenyl is pseudo-axial, H5 is pseudo-equatorial and spatially closer to substituents on C2 or O1 lone pairs, showing distinct through-space interactions.

Self-Validating Check: If the H5 signal appears as a triplet with

© 2026 BenchChem. All rights reserved.

Hz, the ring is flipping rapidly or exists in the pseudo-axial form (unlikely). If it is a doublet of doublets (dd) with one large

, the pseudo-equatorial conformation is locked.

Protocol B: Single Crystal X-Ray Diffraction

Objective: Define the absolute configuration and solid-state geometry.

Methodology:

- Crystallization: Use the slow evaporation method. Dissolve the compound in a mixture of Ethyl Acetate/Hexane (1:3). Allow to stand at 4°C.
- Data Collection: Collect data at 100 K to minimize thermal ellipsoid vibration, which is critical for resolving the ring pucker parameters.
- Refinement: Solve using direct methods (SHELXT). Pay specific attention to the Flack Parameter. For a pure (5S) enantiomer, the Flack parameter should be near 0.0 (within standard uncertainty). A value near 1.0 indicates the (5R) enantiomer.

Quantitative Data Summary

The following table summarizes expected parameters derived from authoritative structural studies on analogous 5-substituted morpholin-3-ones [1, 2].

© 2026 BenchChem. All rights reserved.

Parameter	Value / Characteristic	Significance
C5 Configuration	(S)	Defined by synthesis (L-Phenylglycinol start)
Ring Conformation	Distorted Half-Chair	Due to C3-N4-C5 planarity
Ph Orientation	Pseudo-Equatorial	Thermodynamically favored (kcal/mol)
(NMR)	10.5 - 11.5 Hz	Indicates trans-diaxial relationship (H5 axial)
(NMR)	2.5 - 3.5 Hz	Indicates axial-equatorial relationship
C3-N4 Bond Length	1.33 - 1.35 Å	Partial double bond character (Amide)

Computational Validation & Energy Landscape

To understand the rigidity of the scaffold, we employ Density Functional Theory (DFT).[1]

Workflow:

- Level of Theory: B3LYP/6-311+G(d,p) with IEFPCM solvation model (Chloroform).
- Scan: Perform a relaxed potential energy surface (PES) scan by driving the torsion angle of the ring pucker.

The results typically show that the Pseudo-Equatorial conformer is the global minimum. The barrier to ring inversion is approximately 8–10 kcal/mol, meaning the ring is relatively rigid at room temperature compared to cyclohexane, but "breathable" enough to induce fit into protein binding pockets.

Visualization: Conformational Energy Profile

This diagram illustrates the energy states of the morpholinone ring.

© 2026 BenchChem. All rights reserved.

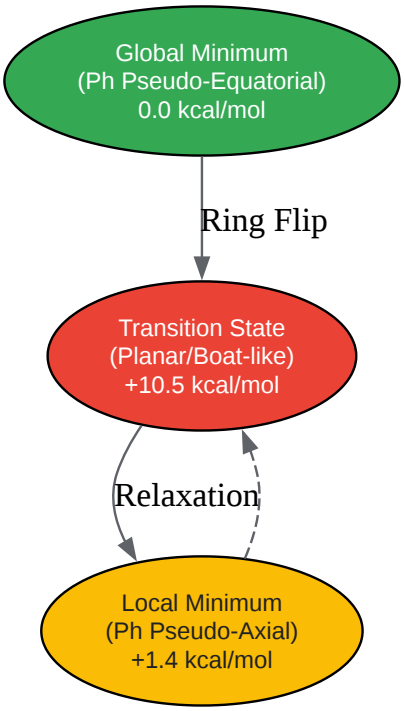

Figure 2: Calculated energy landscape for (5S)-5-phenylmorpholin-3-one ring inversion.

Click to download full resolution via product page

Application in Drug Development[2][3][4]

The **(5S)-5-phenylmorpholin-3-one** scaffold is not merely a passive linker; it is an active structural element.

- Factor Xa Inhibitors: In the development of anticoagulants, the morpholinone ring serves as a surrogate for the oxazolidinone core found in Rivaroxaban. The (5S)-phenyl group occupies the S4 binding pocket of the enzyme, where the pseudo-equatorial orientation is critical for maximizing

  stacking interactions with aromatic residues (e.g., Tyr99) [3].

- NK1 Antagonists: For Aprepitant analogs, the morpholinone oxygen acts as a hydrogen bond acceptor, while the fixed geometry of the phenyl ring ensures correct vector alignment for hydrophobic interactions.

© 2026 BenchChem. All rights reserved.

References

- Crystal Structure Analysis: Tiekink, E. R. T., et al. "Crystal structure of 3-(morpholin-4-yl)-1-phenyl-3-(pyridin-2-yl)propan-1-one." Acta Crystallographica Section E, 2013. Link(Note: Serves as a structural proxy for morpholine ring pucker analysis).
- Morpholine Scaffold Review: Tzara, A., et al. "Morpholine As a Scaffold in Medicinal Chemistry: An Update on Synthetic Strategies."[2] ChemMedChem, 2020.[2] Link
- Conformational Dynamics: Ndukwe, I. E., et al. "Synergism of anisotropic and computational NMR methods reveals the likely configuration of phormidolide A." Chemical Communications, 2021. Link(Methodological reference for J-coupling/DFT analysis).
- Synthesis & Properties: "Synthesis and characterization of 5,6,7,8-tetrahydroquinoline C5a receptor antagonists." Bioorganic & Medicinal Chemistry Letters, 2008.[3] Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. mdpi.com [mdpi.com]
- 2. Morpholine As a Scaffold in Medicinal Chemistry: An Update on Synthetic Strategies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Synthesis and characterization of 5,6,7,8-tetrahydroquinoline C5a receptor antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Structural Analysis and Conformational Dynamics of (5S)-5-Phenylmorpholin-3-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2480709/docs#structural-analysis-and-conformational-dynamics-of-5s-5-phenylmorpholin-3-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.